

Physical and chemical properties of (2-Chlorobenzyl)hydrazine dihydrochloride

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Compound of Interest

Compound Name: (2-Chlorobenzyl)hydrazine
hydrochloride

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An In-Depth Technical Guide to (2-Chlorobenzyl)hydrazine Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

(2-Chlorobenzyl)hydrazine dihydrochloride is a substituted benzylhydrazine derivative that holds potential as a building block in synthetic organic chemistry and drug discovery. The presence of a hydrazine moiety, a reactive functional group, combined with a chlorinated benzyl ring, makes it a versatile precursor for the synthesis of a wide range of heterocyclic compounds and other complex organic molecules. Hydrazine derivatives are known to exhibit a broad spectrum of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties.[1][2][3] This guide provides a comprehensive overview of the physical and chemical properties, synthesis, analytical characterization, applications, and safety considerations for (2-Chlorobenzyl)hydrazine dihydrochloride, offering valuable insights for researchers and professionals in the field.

Chemical Identity and Structure

(2-Chlorobenzyl)hydrazine dihydrochloride is the dihydrochloride salt of (2-Chlorobenzyl)hydrazine. The salt form enhances its stability and water solubility, making it easier to handle and use in various applications.[1]

- IUPAC Name: (2-chlorophenyl)methylhydrazine;dihydrochloride[4]
- Synonyms: [(2-chlorophenyl)methyl]hydrazine dihydrochloride, N-(O-Chlorobenzyl)hydrazide dihydrochloride[4]
- CAS Number: 64415-10-7[4]
- Molecular Formula: C₇H₁₁Cl₃N₂[4][5]

Chemical Structure

Caption: Chemical structure of (2-Chlorobenzyl)hydrazine dihydrochloride.

Physical and Chemical Properties

The physical and chemical properties of (2-Chlorobenzyl)hydrazine dihydrochloride are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	229.5 g/mol	[4]
Appearance	White powder/solid	[6]
Melting Point	198 °C	[6]
Solubility	Soluble in water	[6]
Stability	Stable under normal conditions.	[6]

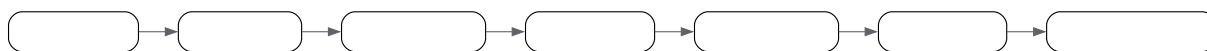
Stability and Reactivity

(2-Chlorobenzyl)hydrazine dihydrochloride is stable under normal storage conditions.[6] However, it is important to avoid the formation of dust.[6] Incompatible materials include bases and strong oxidizing agents.[6] Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x) and hydrogen chloride gas.[6][7]

Synthesis

A common method for synthesizing benzylhydrazine derivatives involves the reaction of a benzyl halide with hydrazine hydrate.[1] The resulting free base is then converted to its dihydrochloride salt by treatment with hydrochloric acid.

Proposed Synthetic Workflow



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Caption: Proposed synthesis workflow for (2-Chlorobenzyl)hydrazine dihydrochloride.

Experimental Protocol: Synthesis of (2-Chlorobenzyl)hydrazine dihydrochloride

Causality: This protocol is based on established methods for the synthesis of similar hydrazine derivatives. The use of a large excess of hydrazine hydrate helps to minimize the formation of the dibenzyl derivative. The final step of converting the free base to the dihydrochloride salt improves the compound's stability and handling characteristics.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-chlorobenzyl chloride in ethanol.
- **Addition of Hydrazine Hydrate:** Slowly add an excess of hydrazine hydrate to the ethanolic solution of 2-chlorobenzyl chloride while stirring.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours until the reaction is complete (monitored by TLC).
- **Solvent Removal:** After cooling to room temperature, remove the ethanol and excess hydrazine hydrate under reduced pressure.
- **Extraction:** Dissolve the residue in a suitable organic solvent (e.g., dichloromethane) and wash with water to remove any remaining hydrazine hydrate. Dry the organic layer over anhydrous sodium sulfate.

- **Salt Formation:** Filter the solution and bubble dry hydrogen chloride gas through it, or add a solution of HCl in ethanol, until precipitation is complete.
- **Isolation and Purification:** Collect the precipitate by filtration, wash with a small amount of cold ethanol, and dry under vacuum to yield (2-Chlorobenzyl)hydrazine dihydrochloride. Further purification can be achieved by recrystallization from a suitable solvent system.

Analytical Characterization

A combination of spectroscopic and chromatographic techniques is essential for the comprehensive characterization of (2-Chlorobenzyl)hydrazine dihydrochloride.

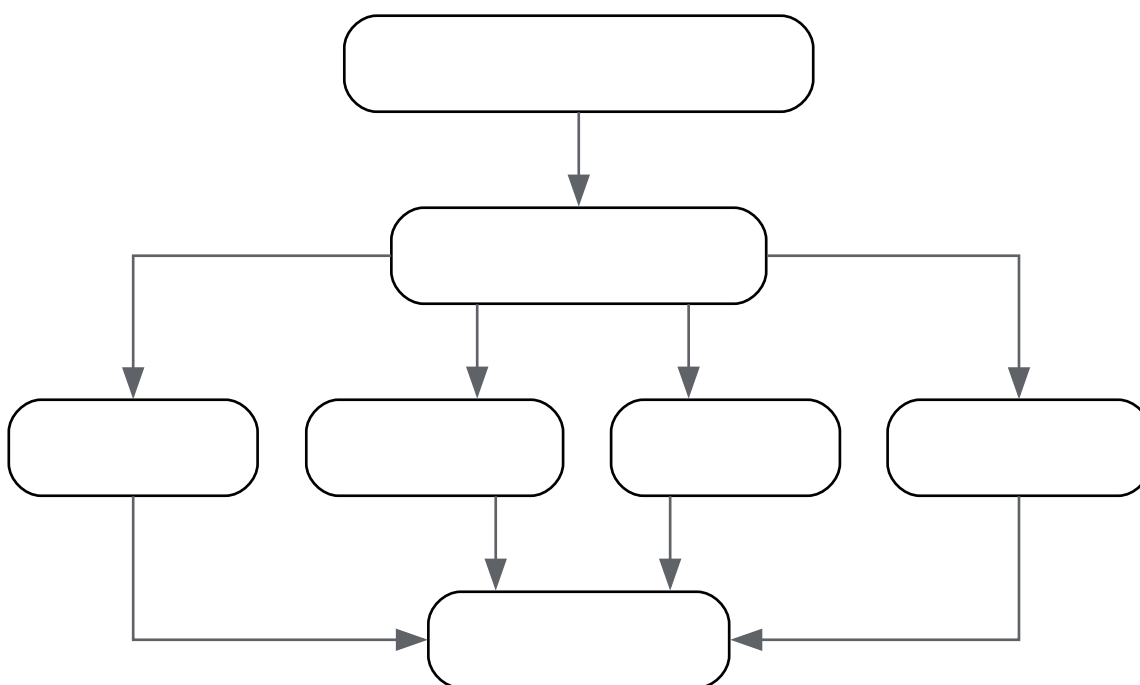
Spectroscopic Methods

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are used to confirm the molecular structure by identifying the chemical environment of the hydrogen and carbon atoms.
- **Infrared (IR) Spectroscopy:** IR spectroscopy can be used to identify the characteristic functional groups present in the molecule, such as N-H, C-H, and C-Cl stretching vibrations.
[4]
- **Mass Spectrometry (MS):** Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound, confirming its identity.[4]

Chromatographic Methods

High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are powerful techniques for assessing the purity of (2-Chlorobenzyl)hydrazine dihydrochloride and for quantitative analysis.[8][9] Due to the thermal lability of some hydrazine compounds, HPLC is often the preferred method.

Analytical Workflow



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Caption: General analytical workflow for the characterization of (2-Chlorobenzyl)hydrazine dihydrochloride.

Experimental Protocol: HPLC Purity Analysis

Causality: This protocol outlines a standard reversed-phase HPLC method suitable for the analysis of polar, water-soluble compounds like (2-Chlorobenzyl)hydrazine dihydrochloride. The use of a C18 column provides good separation based on hydrophobicity. A gradient elution is employed to ensure the efficient separation of the main compound from any potential impurities with different polarities.

- **Instrumentation:** A standard HPLC system equipped with a UV detector, a C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m), and an autosampler.
- **Mobile Phase:**
 - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
 - Mobile Phase B: 0.1% TFA in acetonitrile.

- Gradient Program:
 - 0-5 min: 5% B
 - 5-25 min: 5% to 95% B
 - 25-30 min: 95% B
 - 30-31 min: 95% to 5% B
 - 31-35 min: 5% B
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 μ L.
- Sample Preparation: Prepare a solution of (2-Chlorobenzyl)hydrazine dihydrochloride in the mobile phase A at a concentration of approximately 1 mg/mL.
- Analysis: Inject the sample and record the chromatogram. The purity is determined by calculating the peak area percentage of the main component.

Applications in Research and Drug Development

Substituted benzylhydrazines are valuable intermediates in the synthesis of various biologically active molecules. The hydrazine moiety can undergo a variety of chemical transformations, making it a key synthon for the construction of heterocyclic rings such as pyrazoles, triazoles, and oxadiazoles.^[3] These heterocyclic scaffolds are prevalent in many approved drugs.

The presence of the 2-chloro substituent on the benzyl ring can influence the pharmacokinetic and pharmacodynamic properties of the final compounds. It can affect metabolic stability, binding affinity to biological targets, and overall efficacy. Therefore, (2-Chlorobenzyl)hydrazine dihydrochloride serves as a crucial starting material for generating compound libraries for high-throughput screening in drug discovery programs.

Safety and Handling

(2-Chlorobenzyl)hydrazine dihydrochloride is a hazardous chemical and should be handled with appropriate safety precautions.[\[4\]](#)[\[6\]](#)

GHS Hazard Classification

Hazard Class	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral	H302: Harmful if swallowed	Warning
Acute Toxicity, Dermal	H312: Harmful in contact with skin	Warning
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Warning
Acute Toxicity, Inhalation	H332: Harmful if inhaled	Warning
Specific target organ toxicity, single exposure	H335: May cause respiratory irritation	Warning

Source: PubChem[\[4\]](#)

Handling and Personal Protective Equipment (PPE)

- Use only under a chemical fume hood.[\[6\]](#)
- Wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat.[\[6\]](#)
- Avoid dust formation and inhalation of dust, vapor, mist, or gas.[\[6\]](#)
- Do not get in eyes, on skin, or on clothing.[\[6\]](#)
- Wash hands thoroughly after handling.

Storage

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from incompatible materials such as bases and strong oxidizing agents.[6]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[10]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.[10]
- Ingestion: Do NOT induce vomiting. Give large quantities of water. Seek immediate medical attention.[10]

Conclusion

(2-Chlorobenzyl)hydrazine dihydrochloride is a key chemical intermediate with significant potential in synthetic chemistry and pharmaceutical research. A thorough understanding of its physical and chemical properties, coupled with appropriate analytical characterization and safe handling practices, is crucial for its effective and responsible use in the laboratory and in the development of new chemical entities. This guide provides a foundational understanding to aid researchers and scientists in their work with this versatile compound.

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